

# Dimethoxy(phenyl)borane: A Comprehensive Technical Guide for Researchers

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## Compound of Interest

Compound Name: *Boronic acid, phenyl-, dimethyl ester*

Cat. No.: *B085693*

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CAS Number: 13471-35-7

## Introduction: The Versatility of a Phenylboronic Acid Ester

Dimethoxy(phenyl)borane, a key organoboron compound, serves as a pivotal reagent in modern organic synthesis. As an ester of phenylboronic acid, it offers a more stable and often more reactive alternative to the free acid in a variety of chemical transformations. Its primary utility lies in the celebrated Suzuki-Miyaura cross-coupling reaction, a cornerstone of carbon-carbon bond formation in academic and industrial research, particularly in the realm of drug discovery and development. This guide provides an in-depth exploration of dimethoxy(phenyl)borane, from its synthesis and fundamental properties to its mechanistic role in catalysis and practical applications in the synthesis of complex molecules.

## Synthesis of Dimethoxy(phenyl)borane: A Protocol Grounded in Grignard Chemistry

The most prevalent and reliable method for the synthesis of dimethoxy(phenyl)borane involves the reaction of a Grignard reagent, specifically phenylmagnesium bromide, with a trialkyl borate, typically trimethyl borate.<sup>[1]</sup> This reaction hinges on the nucleophilic attack of the phenyl group from the Grignard reagent on the electrophilic boron atom of the borate ester.

## Causality in Experimental Design:

The choice of a Grignard reagent is predicated on its ability to generate a carbanionic phenyl source that is highly reactive towards the electron-deficient boron center of the trimethyl borate. The reaction is conducted under anhydrous conditions to prevent the quenching of the highly reactive Grignard reagent by protic solvents like water. The subsequent workup with a mild acid ensures the formation of the desired dimethoxy(phenyl)borane while minimizing the hydrolysis to phenylboronic acid.

## Experimental Protocol: Synthesis of Dimethoxy(phenyl)borane

Materials:

- Magnesium turnings
- Bromobenzene
- Anhydrous diethyl ether or tetrahydrofuran (THF)
- Trimethyl borate
- Anhydrous hexane
- Aqueous ammonium chloride (saturated solution)
- Anhydrous magnesium sulfate
- Standard inert atmosphere glassware (Schlenk line or glovebox)

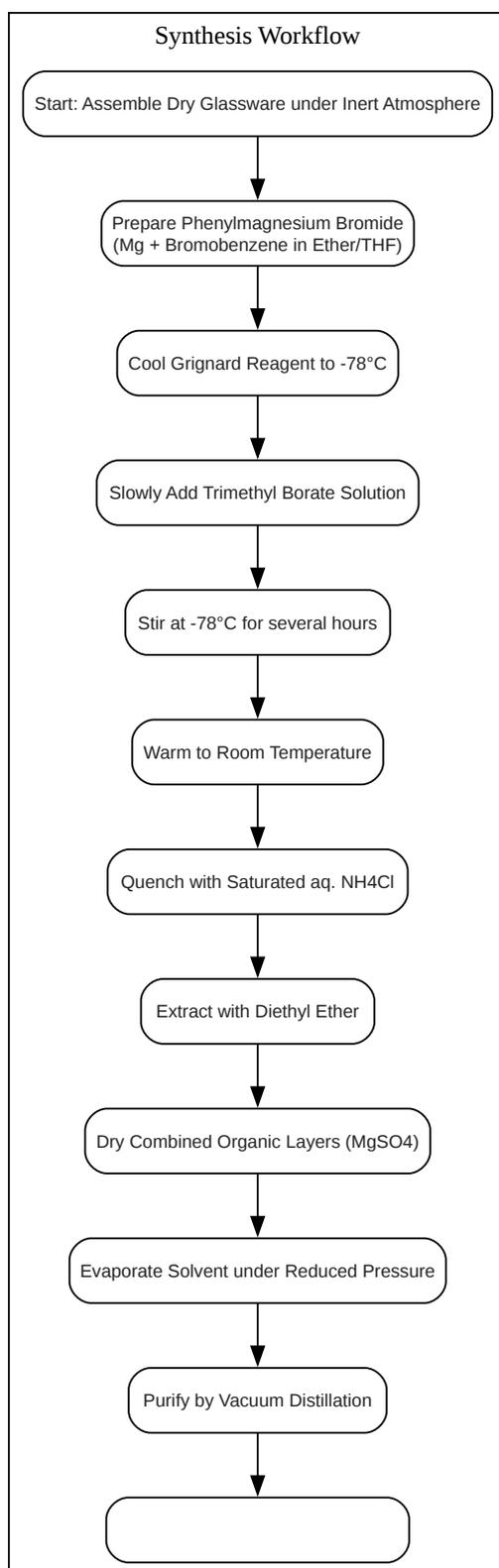
Procedure:

- Preparation of Phenylmagnesium Bromide: In a flame-dried, three-necked flask equipped with a reflux condenser, dropping funnel, and magnetic stirrer, under an inert atmosphere of nitrogen or argon, add magnesium turnings. A solution of bromobenzene in anhydrous diethyl ether or THF is added dropwise to the magnesium turnings. The reaction is initiated, often with gentle heating or the addition of a small crystal of iodine, and the mixture is

refluxed until the magnesium is consumed, forming a cloudy grey solution of phenylmagnesium bromide.

- **Reaction with Trimethyl Borate:** The Grignard solution is cooled to  $-78\text{ }^{\circ}\text{C}$  using a dry ice/acetone bath. A solution of trimethyl borate in anhydrous diethyl ether is then added dropwise via the dropping funnel, maintaining the low temperature to prevent side reactions. The reaction mixture is stirred at  $-78\text{ }^{\circ}\text{C}$  for several hours.
- **Workup and Isolation:** The reaction is allowed to warm to room temperature. The mixture is then quenched by the slow addition of a saturated aqueous solution of ammonium chloride. The organic layer is separated, and the aqueous layer is extracted with diethyl ether. The combined organic extracts are washed with brine, dried over anhydrous magnesium sulfate, and the solvent is removed under reduced pressure.
- **Purification:** The crude product is purified by vacuum distillation to yield pure dimethoxy(phenyl)borane as a colorless liquid.

## Experimental Workflow Diagram:



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Caption: Workflow for the synthesis of dimethoxy(phenyl)borane.

## Physicochemical Properties

A summary of the key physical and chemical properties of dimethoxy(phenyl)borane is provided in the table below.

Property	Value
CAS Number	13471-35-7
Molecular Formula	C <sub>8</sub> H <sub>11</sub> BO <sub>2</sub>
Molecular Weight	149.98 g/mol
Appearance	Colorless liquid
Boiling Point	~ 75-77 °C at 15 mmHg
Density	~ 0.99 g/mL
Solubility	Soluble in most organic solvents. Reacts with water.

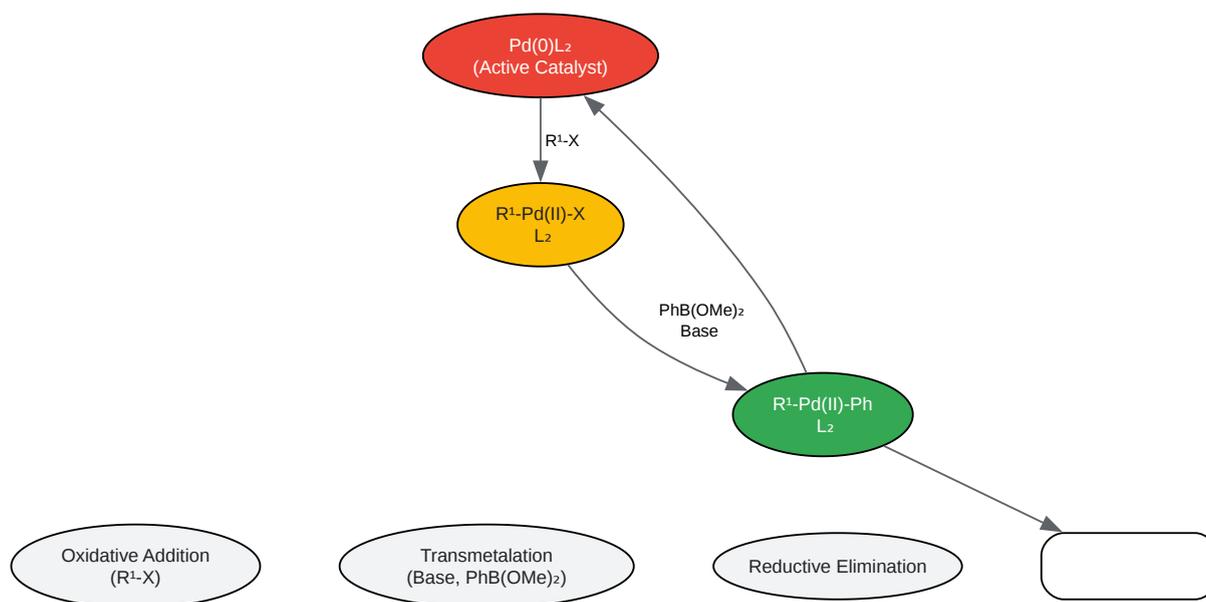
## Core Application: The Suzuki-Miyaura Cross-Coupling Reaction

The paramount application of dimethoxy(phenyl)borane is its role as a coupling partner in the Suzuki-Miyaura reaction. This palladium-catalyzed cross-coupling reaction forms a carbon-carbon bond between an organoboron compound and an organohalide or triflate.<sup>[2][3][4]</sup>

### Mechanistic Rationale:

The use of a boronic ester like dimethoxy(phenyl)borane offers several advantages over the corresponding boronic acid. Boronic esters are generally more stable, less prone to protodeboronation (loss of the boron group), and can lead to higher yields and cleaner reactions. The reaction is typically carried out in the presence of a palladium catalyst and a base. The base is crucial for the activation of the organoboron species, facilitating the transmetalation step in the catalytic cycle.<sup>[2]</sup>

### Catalytic Cycle of the Suzuki-Miyaura Reaction:



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Caption: The catalytic cycle of the Suzuki-Miyaura reaction.

## Application in Drug Discovery and Development

The Suzuki-Miyaura coupling has become an indispensable tool in medicinal chemistry for the synthesis of complex biaryl and heteroaryl structures, which are common motifs in many pharmaceuticals.<sup>[4]</sup> The reaction's tolerance of a wide range of functional groups and its reliability have made it a favored method for the late-stage functionalization of drug candidates.

Case Study: Synthesis of Losartan Analogs:

Losartan is an angiotensin II receptor antagonist used to treat high blood pressure. The synthesis of many of its analogs and other sartans often involves a key Suzuki-Miyaura coupling step to construct the biphenyl scaffold. While the industrial synthesis may use different boron reagents, the principle remains the same. The use of dimethoxy(phenyl)borane or similar boronic esters allows for the efficient coupling of a functionalized phenyl ring to a heterocyclic

core, demonstrating the power of this methodology in accessing medicinally relevant chemical space.

## Handling and Safety

Organoboranes, including dimethoxy(phenyl)borane, require careful handling due to their reactivity.

- **Moisture Sensitivity:** Dimethoxy(phenyl)borane is sensitive to moisture and will hydrolyze to form phenylboronic acid and methanol. All handling should be performed under an inert atmosphere using dry solvents and glassware.
- **Air Sensitivity:** While more stable than many other organometallics, prolonged exposure to air can lead to oxidation. It is best stored under an inert atmosphere and at low temperatures.
- **Personal Protective Equipment (PPE):** Always wear appropriate PPE, including safety glasses, lab coat, and chemical-resistant gloves, when handling this compound. Work in a well-ventilated fume hood.

## Conclusion

Dimethoxy(phenyl)borane is a versatile and valuable reagent for organic synthesis, particularly for the construction of carbon-carbon bonds via the Suzuki-Miyaura cross-coupling reaction. Its stability and reactivity profile make it a preferred choice for researchers in both academic and industrial settings, especially in the field of drug development where the efficient synthesis of complex molecules is paramount. A thorough understanding of its synthesis, properties, and reactivity, coupled with safe handling practices, will enable researchers to fully harness the potential of this important organoboron compound.

## References

- Brainly.in. Phenyl boronic acid using triethyl borate mechanism. (2019-11-09). Available at: [\[Link\]](#).
- Organic Syntheses. Addition of a Grignard Reagent to an Ester: Formation of a Tertiary Alcohol. Available at: [\[Link\]](#).

- Google Patents. Preparation method of methoxy diethyl borane. CN103483366B.
- Organic Chemistry Portal. Suzuki Coupling. Available at: [\[Link\]](#).
- MDPI. Catalyst Recycling in the Suzuki Coupling Reaction: Toward a Greener Synthesis in the Pharmaceutical Industry. (2022-12-27). Available at: [\[Link\]](#).
- DiVA portal. Project Thesis Suzuki coupling of functionalized arylboronic acids to a 2-Amino-5-(4-bromophenyl)-1,3,4-thiadiazole scaffold. (2015-02-21). Available at: [\[Link\]](#).

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## Sources

- 1. brainly.in [brainly.in]
- 2. Suzuki Coupling [organic-chemistry.org]
- 3. mdpi.com [mdpi.com]
- 4. diva-portal.org [diva-portal.org]
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